

Application Notes and Protocols for Ampicillin Selection in Liquid Culture

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Compound of Interest

Compound Name: Ampicillin(1-)

Cat. No.: B1205501

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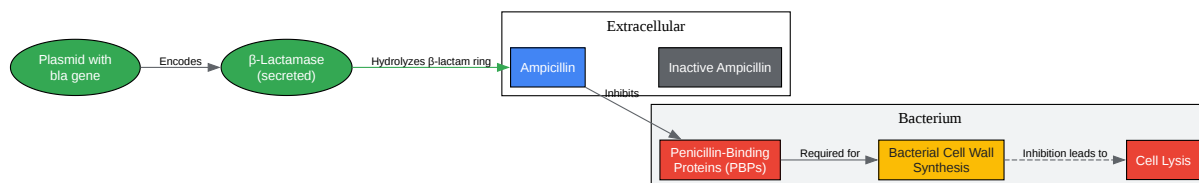
These application notes provide detailed protocols for the use of ampicillin as a selective agent in liquid bacterial cultures to maintain and propagate plasmids. Adherence to these guidelines is crucial for reproducible experimental outcomes in molecular cloning, protein expression, and other applications requiring plasmid maintenance.

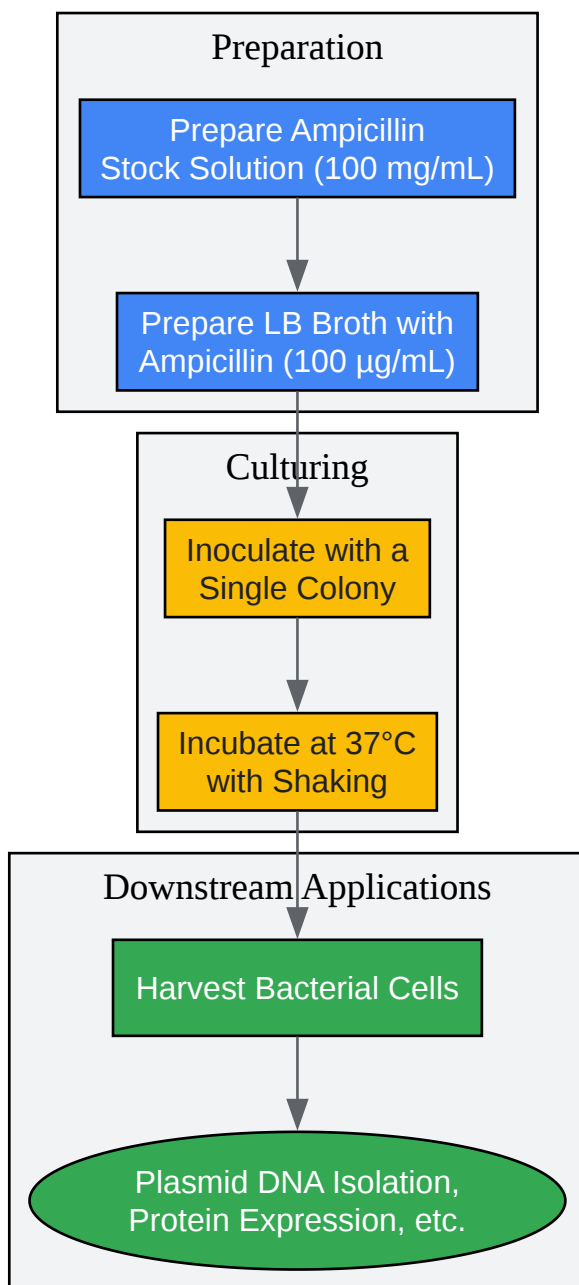
Mechanism of Action and Resistance

Ampicillin is a β -lactam antibiotic that inhibits bacterial cell wall synthesis by targeting penicillin-binding proteins (PBPs), which are essential for the cross-linking of peptidoglycan.^{[1][2][3][4]} Plasmids used in molecular biology often carry a gene, commonly *bla* or *ampR*, that encodes for β -lactamase.^{[2][5][6][7]} This enzyme hydrolyzes the β -lactam ring of ampicillin, inactivating the antibiotic and allowing the bacteria harboring the plasmid to survive and replicate.^{[2][5][6][7]}

It is important to note that β -lactamase is secreted by the bacteria into the culture medium.^[6] This can lead to the degradation of ampicillin in the surrounding environment, potentially allowing the growth of non-transformed "satellite" colonies on agar plates or the loss of selective pressure in liquid cultures that are grown to high densities or for extended periods.^[6]
^[8]

Mechanism of Ampicillin Resistance





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